

# Biological Activities & Experimental Data of Sulfonyl Carbamates

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**Compound Focus:** [(E)-(2-methyl-2-methylsulfanylpropylidene)amino] N-(trideuterio(113C)methyl)carbamate

CAS No.: 1261170-75-5

Cat. No.: S1800701

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Therapeutic Area / Target	Example Compound / Core Structure	Key Biological Activity (Experimental Data)	Key Experimental Methods (In Vitro/In Vivo)
Anticonvulsant [1]	3-methylpropyl(4-sulfamoylphenyl)carbamate (MBPC)	MES-ED <sub>50</sub> (oral in rats): 25 mg/kg [1]	<b>Maximal Electroshock (MES) Test:</b> Seizure model in rats; <b>Rotarod Test:</b> Neurotoxicity (TD <sub>50</sub> ) [1]
Anticonvulsant [1]	(S)-MBPC (Enantiomer)	MES-ED <sub>50</sub> (oral in rats): 19 mg/kg [1]	Same as above [1]
Carbonic Anhydrase Inhibition [2]	Azido sulfonyl carbamate (Compound 3)	Binding Energy: -8.24 kcal/mol (for human CA II) [2]	<b>In vitro enzyme inhibition assay;</b> <b>Molecular Docking:</b> Binding energy & pose prediction (e.g., AutoDock) [2]

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Antibacterial [2] [3]	Azido sulfonyl carbamate (Derivatives 1-3)	Antibacterial effects against various strains [2]	<b>Broth Microdilution Method:</b> Determine MIC/MBC [2]; <b>Docking</b> against DNA gyrase [3]
Butyrylcholinesterase (BChE) Inhibition [4]	Benzyl {(2S)-1-[(2-methoxybenzyl)sulfamoyl]-4-methylpentan-2-yl}carbamate (5k)	IC <sub>50</sub> for BChE: 4.33 μM; Selectivity Index (vs AChE): 34 [4]	<b>Ellman's assay:</b> Enzyme kinetics & IC <sub>50</sub> ; <b>Molecular Dynamics &amp; QTAIM:</b> Detailed binding interaction analysis [4]
Anti-inflammatory [3]	Sulphonamide-Carbamate hybrid (Compounds 8b, 8c, etc.)	Inhibition of LPS-induced inflammation in RAW 264.7 cells; COX-1/COX-2 inhibition [3]	<b>Cell-based assays (RAW 264.7):</b> TNF-α/IL-6 measurement; <b>Carrageenan-induced paw edema</b> (in vivo rat model) [3]

## Experimental Protocols Overview

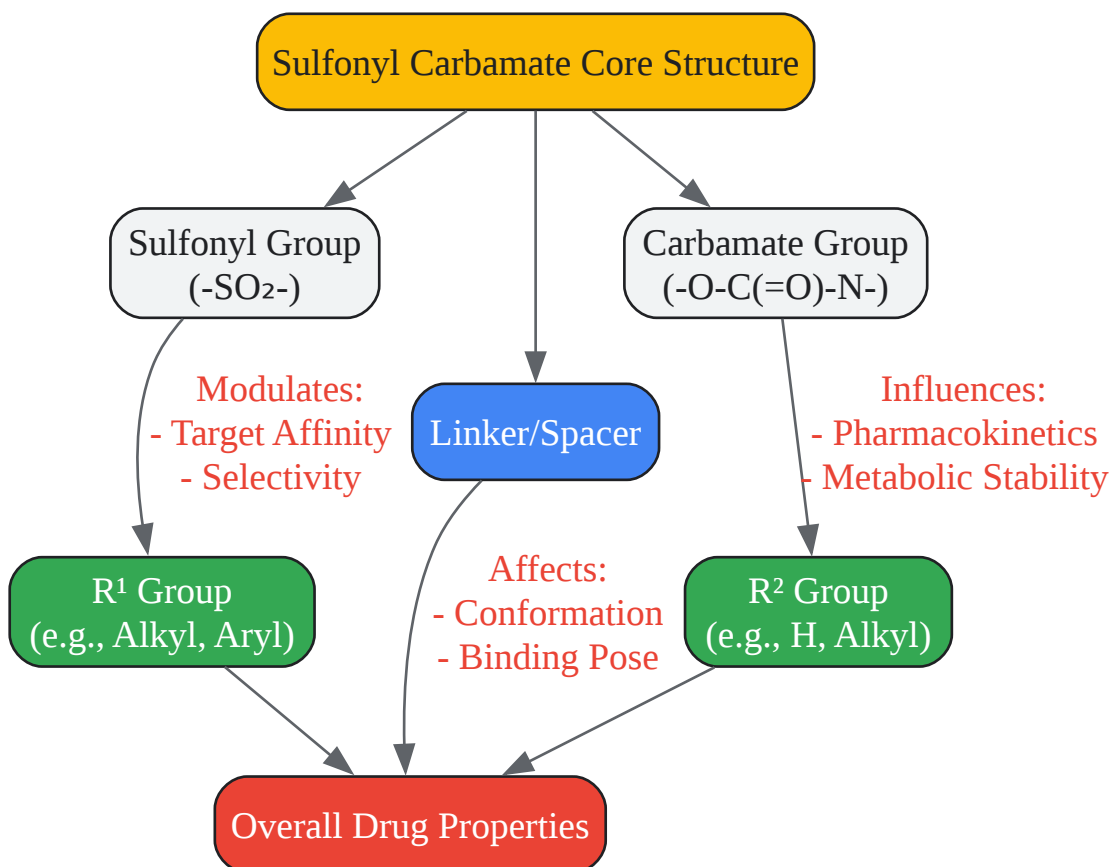
Here are the core methodologies commonly used to generate the data in the table above:

- **In Vitro Enzyme Inhibition Assays** [2] [4]: These experiments determine a compound's ability to directly inhibit a purified enzyme target. Results are often reported as inhibition constants ( $K_i$ ) or half-maximal inhibitory concentration ( $IC_{50}$ ).
- **In Vivo Pharmacological Models** [1] [3]: These tests a compound's efficacy in a living organism.

- The **Maximal Electroshock (MES) test** in rats is a standard model for generalized tonic-clonic seizures [1].
- The **carrageenan-induced paw edema** model in rats is a classic method for assessing anti-inflammatory activity [3].
- **Molecular Docking & Modeling** [2] [3] [4]: This computational method predicts how a small molecule (ligand) binds to a protein target.
- **Pharmacokinetic (PK) Studies** [1]: These investigations evaluate how a drug is absorbed, distributed, metabolized, and excreted (ADME) in an animal model. Key parameters include half-life ( $t_{1/2}$ ), clearance (CL), and brain-to-plasma ratio (AUC).

## Key Structural and Functional Insights

The following diagram illustrates the core structure of a sulfonyl carbamate and how its components influence its drug properties.



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## Known Limitations in the Data

- **Focus on Sulfonyl Carbamates:** The provided data is rich in examples for **sulfonyl carbamates** but lacks equivalent, directly comparable experimental data for **sulfanyl carbamates** from the same studies.
- **Therapeutic Areas:** The strongest data for sulfonyl carbamates currently centers on **central nervous system (CNS) disorders** (e.g., epilepsy) and **enzyme inhibition** (e.g., carbonic anhydrase, cholinesterases) [2] [1] [4].

## How to Proceed with Your Comparison

To build a more complete comparison guide, you could:

- **Conduct a targeted search** for "sulfanyl carbamate" or "thiocarbamate" combined with specific biological targets (e.g., "antimicrobial," "kinase inhibitor").
- **Explore specialized chemistry databases** like SciFinder or Reaxys, which may contain more comparative biochemical data.
- **Focus on structure-activity relationship (SAR) studies** that systematically vary the sulfur atom's oxidation state (sulfonyl vs. sulfanyl) in a common molecular scaffold.

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